

Cyromazine: A Comprehensive Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: Cyromazine

Cat. No.: B1669673

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Introduction

Cyromazine, an N-cyclopropyl derivative of melamine, is a triazine-based insect growth regulator.^[1] It is utilized in agriculture and veterinary medicine to control a range of dipteran pests.^{[1][2]} Its mode of action, while not fully elucidated, involves the disruption of the molting and pupation processes in insect larvae.^{[1][3]} This technical guide provides a detailed overview of the fundamental chemical properties and structural characteristics of **cyromazine**.

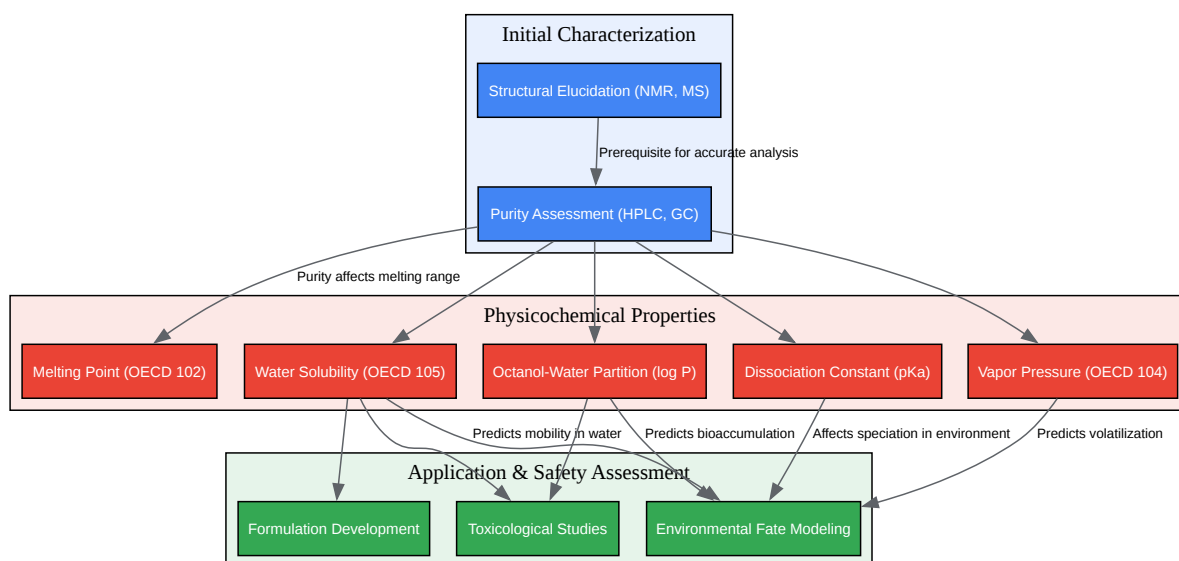
Chemical and Physical Properties

A summary of the key chemical and physical properties of **cyromazine** is presented in the table below. These parameters are crucial for understanding its environmental fate, behavior in biological systems, and for the development of analytical methods and formulations.

Property	Value
IUPAC Name	N-Cyclopropyl-1,3,5-triazine-2,4,6-triamine[1][2]
CAS Number	66215-27-8[1]
Molecular Formula	C ₆ H ₁₀ N ₆ [1][4][5]
Molar Mass	166.19 g/mol [1]
Appearance	White crystalline powder[6][7]
Melting Point	219-222 °C[1]; 223.2 °C (with decomposition) [2]; 224.9 °C[4]
Boiling Point	Decomposes before boiling[3]
Water Solubility	11,000 mg/L (at 20°C, pH 7.5)[6]; 13,000 mg/L (at 25°C, pH 7.1)[4]
Solubility in Organic Solvents (g/kg at 20°C)	Methanol: 22, Isopropanol: 2.5, Acetone: 1.7, n- octanol: 1.2, Dichloromethane: 0.25, Toluene: 0.015, Hexane: 0.0002[4]
Vapor Pressure	4.48 x 10 ⁻⁷ Pa (at 25°C)[2]
pKa	5.2 (moderately basic)[2]
Octanol-Water Partition Coefficient (log P)	-0.16 (at 25°C)[8]

Chemical Structure

Cyromazine is characterized by a central 1,3,5-triazine ring substituted with two amino groups and one cyclopropylamino group. This structure is fundamental to its biological activity.



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